

improving Cochlioquinone A yield in synthesis

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Compound Focus: Cochlioquinone A

CAS No.: 32450-25-2

Cat. No.: S569421

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Frequently Asked Questions

- **FAQ 1: What are the core challenges in synthesizing Cochlioquinone A?** Cochlioquinone A is a **meroterpenoid**, meaning it is a hybrid natural product derived from both polyketide and terpenoid biosynthetic pathways [1] [2]. Its complex structure features a core 6/6/6/6 tetracyclic ring system, making its target-oriented synthesis challenging and traditionally requiring individualized routes [3].
- **FAQ 2: What are the current strategic approaches to its synthesis?** Recent advances focus on strategies that avoid building a customized synthesis from scratch for each complex terpenoid. The most promising approach involves:
 - **Versatile Synthetic Strategies:** Using a commercially available terpenoid as a starting material and then employing enzyme-enabled reactions to install key functional groups. This is followed by designed abiotic skeletal rearrangements to create substantial structural divergence and access the target molecule [3].
 - **Biosynthetic Pathway Engineering:** While still in the exploratory phase, understanding the genes and enzymes involved in the native fungal biosynthesis of cochlioquinones could open future avenues for metabolic engineering to improve yield [1] [2].
- **FAQ 3: Has Cochlioquinone A been successfully synthesized?** A significant milestone was reported in 2024, where a team achieved the synthesis of the related analogue **Cochlioquinone B** using the enzyme-enabled "scaffold hop" strategy starting from sclareolide [3]. This breakthrough provides a direct and replicable pathway for synthesizing cochlioquinone structures and strongly suggests that the synthesis of **Cochlioquinone A** is feasible through similar methods.

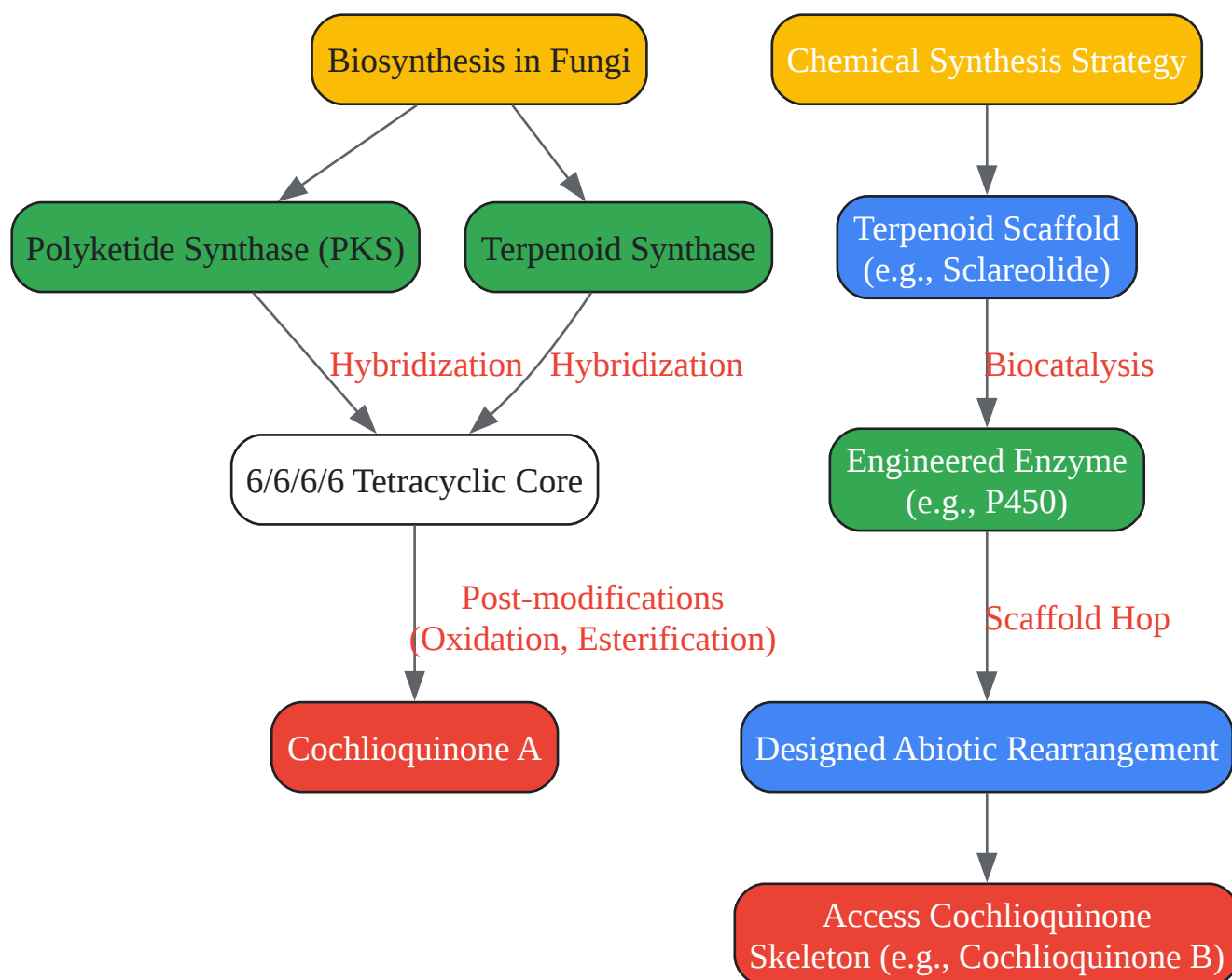
Key Experimental Data for Cochlioquinone A

The table below summarizes essential characterization data for **Cochlioquinone A**, crucial for researchers to confirm the identity and purity of their synthetic products.

Property	Description / Value
Molecular Formula	$C_{30}H_{44}O_8$ [4]
Molecular Weight	532.7 g/mol [4]
CAS Number	32450-25-2 [4]
Core Structure	6/6/6/6 tetracyclic ring system (meroterpenoid) [1]
Biosynthetic Origin	Polyketide-terpenoid hybrid [1] [2]
Primary Analytical Tools	NMR, X-ray Crystallography [1]

Experimental Workflow: From Biosynthesis to Synthesis

The following diagram illustrates the logical progression from the natural biosynthetic pathway to the current strategic approach for chemical synthesis, highlighting the key shift in methodology.



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Troubleshooting Common Scenarios

- **Scenario: Low yield in final synthetic step.**
 - **Investigation Path:** The 2024 Nature Chemistry study demonstrates that viewing a biocatalytically installed alcohol as a handle for further skeletal reorganization is key [3]. Re-evaluate the rearrangement conditions (catalyst, temperature, solvent) following this "scaffold hop" logic.
- **Scenario: Uncertainty in confirming the final product's structure.**

- **Investigation Path:** Cross-reference your product's analytical data with the known standards. As shown in the table above, **NMR and X-ray crystallography** are the standard tools for determining the planar structure and absolute configuration of cochlioquinones [1]. Compare your NMR data and mass spec (Molecular Weight ~532.7) with published data [4].

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References

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